

Taltobulin intermediate-5 chemical structure and properties

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Compound of Interest

Compound Name: Taltobulin intermediate-5

Cat. No.: B12373273

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An in-depth exploration of **Taltobulin intermediate-5**, a key building block in the synthesis of the potent anticancer agent Taltobulin, has been conducted. This technical guide consolidates the available chemical and structural information, alongside a putative synthetic pathway, to aid researchers and drug development professionals in understanding this critical compound.

Chemical Structure and Properties

Taltobulin intermediate-5 is identified by the CAS number 2459946-53-1. While detailed experimental data on its physicochemical properties are not widely published, its fundamental chemical characteristics have been determined.

Table 1: Chemical Properties of **Taltobulin Intermediate-5**

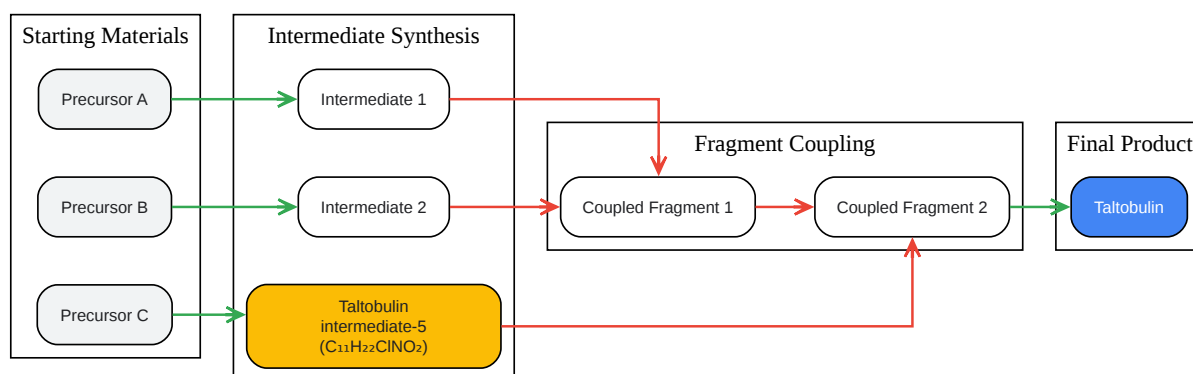
Property	Value	Source
CAS Number	2459946-53-1	Internal Search
Molecular Formula	C ₁₁ H ₂₂ ClNO ₂	Internal Search
Molecular Weight	235.75 g/mol	Internal Search

Due to the limited publicly available data, experimental values for properties such as melting point, boiling point, and solubility are not available at this time.

Synthetic Pathway and Experimental Considerations

The synthesis of Taltobulin is a multi-step process involving several key intermediates. While a specific, detailed experimental protocol for the synthesis of **Taltobulin intermediate-5** is not explicitly available in the public domain, its position within the overall synthetic scheme of Taltobulin can be inferred from related literature on hemiasterlin analogues.

The synthesis of Taltobulin generally involves the coupling of three main fragments. **Taltobulin intermediate-5** is logically positioned as a precursor to one of these fragments. The following diagram illustrates a plausible synthetic workflow leading to the formation of Taltobulin, highlighting the likely position of intermediate-5.



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Caption: A logical workflow for the synthesis of Taltobulin, indicating the position of intermediate-5.

Putative Experimental Protocol for a Related Synthetic Step:

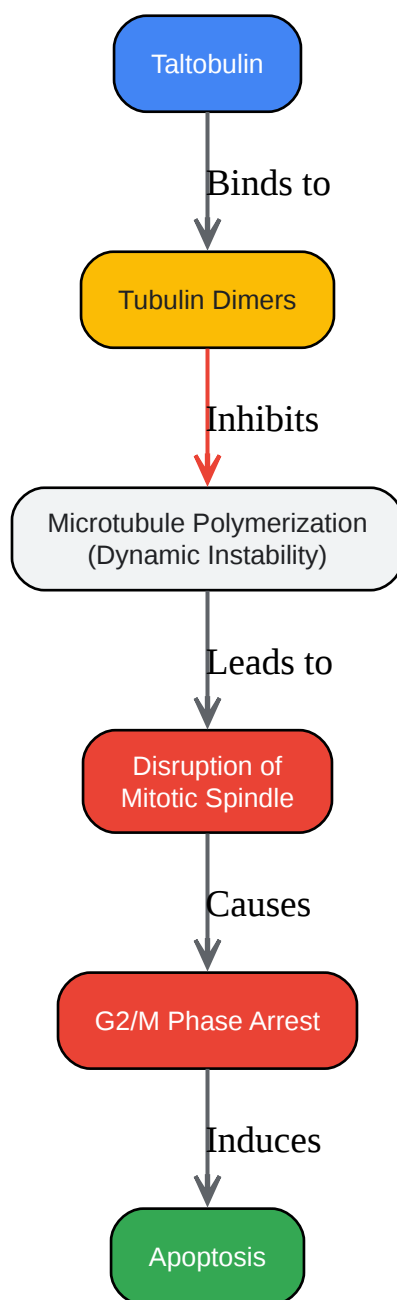
While the exact protocol for the synthesis of **Taltobulin intermediate-5** is not available, a general procedure for a similar chemical transformation in the synthesis of related compounds is presented for illustrative purposes. This is a representative example and would require optimization for the specific synthesis of intermediate-5.

General Procedure for Amide Coupling:

- **Reactant Preparation:** A solution of the carboxylic acid precursor (1.0 eq.) in an anhydrous aprotic solvent (e.g., dichloromethane or N,N-dimethylformamide) is prepared under an inert atmosphere (e.g., nitrogen or argon).
- **Activation:** A coupling agent (e.g., HATU, HBTU, or EDC, 1.1 eq.) and a base (e.g., diisopropylethylamine or triethylamine, 2.0 eq.) are added to the solution. The mixture is stirred at room temperature for 15-30 minutes to activate the carboxylic acid.
- **Amine Addition:** The corresponding amine precursor (1.0 eq.) is added to the reaction mixture.
- **Reaction Monitoring:** The reaction is monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS) until completion (typically 2-12 hours).
- **Workup:** Upon completion, the reaction mixture is diluted with an organic solvent (e.g., ethyl acetate) and washed successively with an aqueous acidic solution (e.g., 1 M HCl), a saturated aqueous solution of sodium bicarbonate, and brine.
- **Purification:** The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel to afford the desired amide product.

Signaling Pathway and Mechanism of Action of Taltobulin

Taltobulin, the final product derived from intermediates including **Taltobulin intermediate-5**, is a potent microtubule-destabilizing agent. Its mechanism of action is crucial for its anticancer properties.



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Caption: Signaling pathway illustrating the mechanism of action of Taltobulin.

This guide provides a summary of the currently available information on **Taltobulin intermediate-5**. Further research into the specific synthetic methodologies and a full characterization of its chemical properties are essential for its effective use in the development of Taltobulin and related anticancer agents.

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